

An In-depth Technical Guide to **trans-7-Methyl-3-octene**

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Compound of Interest

Compound Name: **7-Methyl-3-octene**

Cat. No.: **B11826508**

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This technical guide provides a comprehensive overview of the structural and physicochemical properties of **trans-7-Methyl-3-octene**, geared towards researchers, scientists, and professionals in drug development. The information is compiled from various public chemical databases and scientific literature.

Core Structural and Identifying Information

trans-7-Methyl-3-octene is an unsaturated hydrocarbon with a single double bond in the trans configuration. Its core structural and identifying information is summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈	[1] [2] [3] [4]
Molecular Weight	126.24 g/mol	[1] [5]
IUPAC Name	(3E)-7-methyloct-3-ene	[4]
Synonyms	trans-7-Methyl-3-octene, (E)-7-Methyl-3-octene	[4]
CAS Number	86668-33-9	[3] [4]
InChI	InChI=1S/C9H18/c1-4-5-6-7-8-9(2)3/h5-6,9H,4,7-8H2,1-3H3/b6-5+	[1] [2]
InChIKey	PVWWZQTXWUTHQT-AATRIKPKSA-N	[2]
SMILES	CCC=CCCC(C)C	[6]

Physicochemical Properties

A summary of the key physicochemical properties of **trans-7-Methyl-3-octene** is presented in the following table. These properties are a mix of experimental and computed values from various sources.

Property	Value	Unit	Source
Boiling Point	140.3	°C at 760 mmHg	[4]
Density	0.737	g/cm ³	[4]
Refractive Index	1.425	[4]	
Flash Point	27.8	°C	[4]
Vapor Pressure	7.7	mmHg at 25°C	[4]
LogP (Octanol-Water Partition Coefficient)	3.9	[5]	

Spectroscopic and Chromatographic Data

Spectroscopic and chromatographic data are crucial for the identification and characterization of chemical compounds. Below is a summary of available data for **trans-7-Methyl-3-octene**.

Data Type	Key Information	Source
Mass Spectrometry (GC-MS)	Electron ionization mass spectrum available.	[1] [2]
Infrared (IR) Spectroscopy	Gas-phase IR spectrum available.	[7]
¹³ C Nuclear Magnetic Resonance (NMR)	¹³ C NMR Spectrum is available in spectral databases.	[5]
Gas Chromatography	Kovats Retention Index (non-polar column): 894.1 - 897	[1] [5]

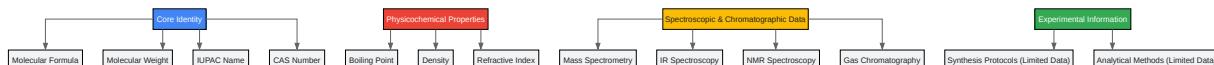
Experimental Protocols

Detailed experimental protocols for the synthesis of **trans-7-Methyl-3-octene** are not readily available in the public domain. General synthetic strategies for creating trans-alkenes, such as the Wittig reaction with a stabilized ylide or alkyne reduction using sodium in liquid ammonia, could potentially be adapted for its synthesis. However, specific reaction conditions, purification methods, and yields for this particular compound are not documented in the searched literature.

Similarly, while spectroscopic data are available in databases, the detailed experimental conditions for acquiring these spectra (e.g., sample preparation, instrument parameters) are not fully described.

Logical Relationship of Available Information

The following diagram illustrates the hierarchical relationship of the structural and property information available for **trans-7-Methyl-3-octene**.



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Caption: Hierarchical structure of information for **trans-7-Methyl-3-octene**.

Signaling Pathways and Biological Activity

Currently, there is no information available in the surveyed scientific literature to suggest that **trans-7-Methyl-3-octene** is involved in any specific biological signaling pathways or possesses significant, well-characterized biological activity. Therefore, a diagrammatic representation of signaling pathways is not applicable at this time. Further research would be required to investigate any potential biological roles of this compound.

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